Technical Guide: Enterodiol Signaling Pathways in Hormone-Dependent Cancers

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Compound of Interest	
Compound Name:	*Enterodiol*
CAS No.:	*77756-22-0*
Cat. No.:	*B1146436*

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Executive Summary

This technical guide provides a high-resolution analysis of **Enterodiol** (END) and its oxidation product Enterolactone (ENL)—the primary mammalian lignans derived from dietary precursors like secoisolariciresinol diglucoside (SDG). While often grouped together, END and ENL exhibit distinct signaling modalities in hormone-dependent cancers (breast, prostate, ovarian).

Key Technical Insight: END functions primarily as a weak estrogen agonist with higher affinity for Estrogen Receptor Alpha (ER

), whereas ENL acts as a potent specific estrogen receptor modulator (SERM) with significant non-genomic inhibitory effects on the PI3K/Akt and MAPK pathways. This guide delineates these divergent pathways, providing actionable protocols for experimental validation.

Biosynthesis & Metabolic Activation

Understanding the bioavailability of END is critical for in vitro experimental design. END is not a dietary component but a gut metabolite.

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Pathway Visualization

The following diagram illustrates the microbial conversion required to generate bioactive END and ENL.



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Figure 1: Microbial activation pathway of dietary lignans into bioactive enterolignans.

Mechanistic Core: Signaling Architectures

Genomic Signaling: The ER vs. ER Axis

Enterodiol acts as a "weak estrogen." In the absence of endogenous estradiol (E2), END promotes transcriptional activation of ER

. However, in the presence of E2 (e.g., pre-menopausal models), END competes for the Ligand Binding Domain (LBD), effectively acting as an antagonist.

- Mechanism: END recruits transcriptional co-activators (SRC-1) to the AF-2 domain of ER

  but with significantly lower efficacy than E2.

- Outcome: Biphasic effect on proliferation—stimulatory at low concentrations (<1 µM) in low-estrogen environments; inhibitory at high concentrations (>10 µM) via competitive displacement.

Non-Genomic Signaling: Kinase Cascades

This is the primary area of interest for therapeutic development. Enterolignans, particularly ENL, inhibit growth factor-driven phosphorylation cascades.

- IGF-1R/EGFR Cross-talk: ENL inhibits the autophosphorylation of IGF-1R, preventing downstream recruitment of IRS-1.

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- PI3K/Akt Pathway: Suppression of Akt phosphorylation at Ser473 leads to:
  - De-repression of GSK-3
    : Promoting Cyclin D1 degradation.
  - Activation of Bad: Promoting apoptosis.[1][2]
- Metastasis (MMP Inhibition): ENL downregulates MMP-2 and MMP-9 transcription via AP-1 and NF-
  B suppression, inhibiting invasion.

Pathway Visualization: The Signaling Network

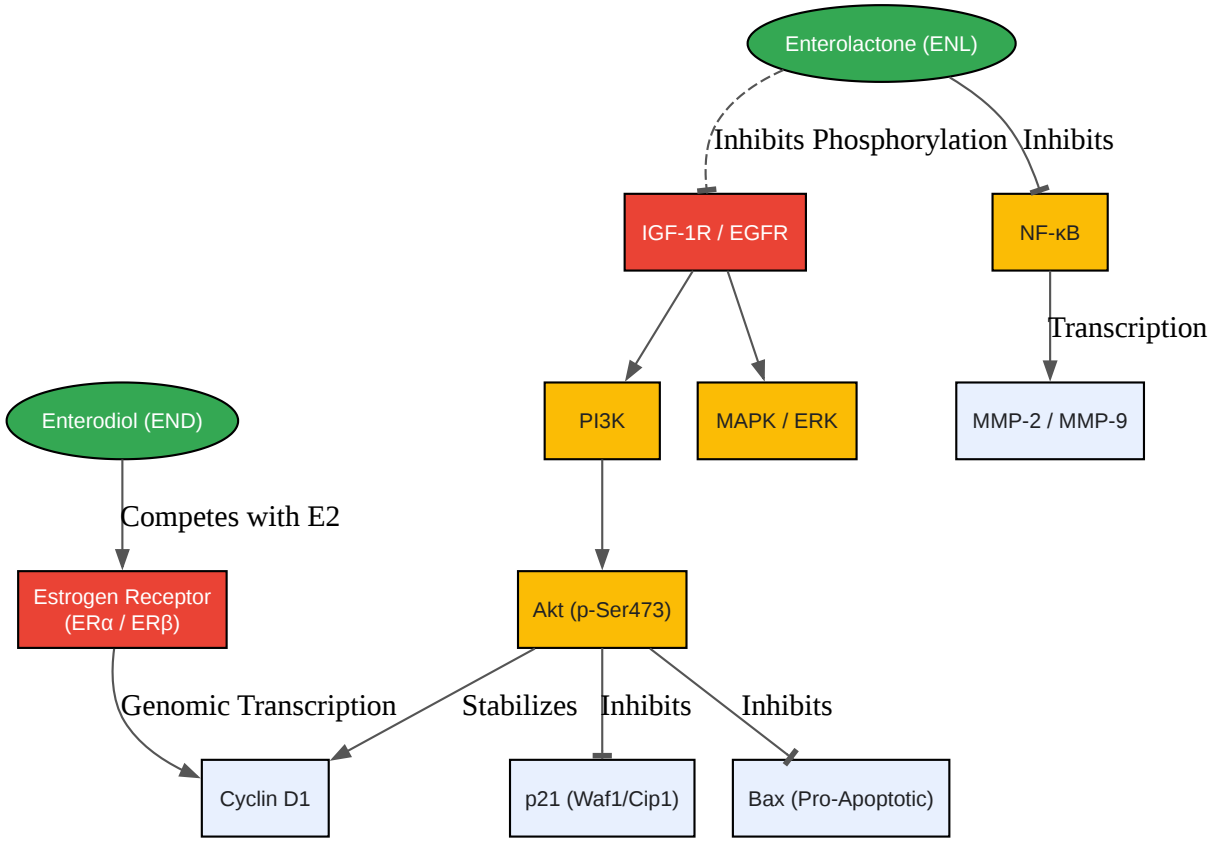

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Figure 2: Integrated genomic and non-genomic signaling nodes targeted by **Enterodiol** and Enterolactone.

Quantitative Data Summary

The following table synthesizes IC50 values and molecular responses from key in vitro studies. Note the concentration differential required for cytotoxic effects vs. signaling modulation.

Cell Line	Cancer Type	Compound	IC50 (Proliferation)	Key Molecular Response	Reference
MCF-7	Breast (ER+)	Enterolactone	~20 µM	G0/G1 Arrest, Cyclin D1, p21	[1, 2]
MDA-MB-231	Breast (TNBC)	Enterolactone	~73 µM (48h)	S-phase Arrest, MMP-9, uPA	[3, 4]
PC-3	Prostate	Enterolactone	20-60 µM	p-Akt, p-GSK3	[5]
ES-2	Ovarian	Enterodiol	>100 µM	Weak inhibition of migration	[6]

Table 1: Comparative efficacy of enterolignans across hormone-dependent cell lines.

Experimental Protocols

Protocol 1: Differential Viability Assay (Self-Validating)

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Objective: Determine IC50 and distinguish between cytotoxic and cytostatic effects.

Reagents:

- **Enterodiol**/Enterolactone (Sigma-Aldrich, >95% purity). Note: Dissolve in DMSO to 100 mM stock; store at -20°C.
- MTT Reagent (5 mg/mL in PBS).

Workflow:

- Seeding: Plate cells (e.g., MCF-7) at

  cells/well in 96-well plates. Allow attachment for 24h.
- Starvation (Critical): Wash with PBS and incubate in phenol-red free media with charcoal-stripped FBS (CS-FBS) for 24h. Rationale: Removes endogenous estrogens to isolate lignan effects.
- Treatment: Treat with serial dilutions of END/ENL (0, 10, 25, 50, 75, 100 µM).
  - Validation Control: Co-treat one set with 1 nM Estradiol (E2) to test competitive antagonism.
- Incubation: 48h and 72h timepoints.
- Readout: Add MTT, incubate 4h, dissolve formazan in DMSO, read Abs at 570 nm.

Protocol 2: Western Blotting for Phospho-Kinase Suppression

Objective: Validate non-genomic inhibition of the PI3K/Akt pathway.

Workflow:

- Synchronization: Serum-starve cells (MDA-MB-231) for 12h.
- Pre-treatment: Add ENL (50 µM) for 2 hours.

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- Stimulation: Pulse with IGF-1 (100 ng/mL) for 15 minutes. Rationale: Captures rapid phosphorylation events.
- Lysis: Use RIPA buffer with protease/phosphatase inhibitors (Na3VO4 is critical).
- Targets:
  - Primary: p-Akt (Ser473), Total Akt.
  - Secondary: p-ERK1/2 (Thr202/Tyr204), Total ERK.
  - Downstream: Bcl-2, Bax (24h post-treatment for these markers).[3]

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